

A Technical Guide to the Isotopic Composition of Naturally Occurring Cadmium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cadmium-114

Cat. No.: B084361

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic composition of naturally occurring cadmium. It details the precise measurement techniques and protocols essential for accurate isotopic analysis, catering to the needs of researchers and professionals in various scientific fields, including drug development where isotopic labeling can be a crucial tool.

Introduction to Cadmium Isotopes

Naturally occurring cadmium (Cd) is a moderately volatile element composed of eight isotopes. Among these, six are considered stable for practical purposes, while two are radioactive with exceptionally long half-lives.^[1] The precise isotopic composition of cadmium in a sample can provide valuable insights into its origin, transport, and biogeochemical cycling. The study of cadmium isotopes is a powerful tool for tracing pollution sources, understanding nutrient cycles in oceans, and investigating the formation of geological deposits.

Isotopic Abundance of Naturally Occurring Cadmium

The isotopic composition of naturally occurring cadmium is a fundamental parameter in geochemistry and environmental science. The abundances of its isotopes have been

determined through extensive mass spectrometric analysis. The accepted standard atomic weight of cadmium is 112.414 ± 0.004 u.

Table 1: Isotopic Composition of Naturally Occurring Cadmium

Isotope	Mass (Da)	Natural Abundance (atom %)	Nuclear Spin (I)	Stability
106Cd	105.906461	1.25	0	Stable
108Cd	107.904176	0.89	0	Stable
110Cd	109.903005	12.49	0	Stable
111Cd	110.904182	12.80	1/2	Stable
112Cd	111.902757	24.13	0	Stable
113Cd	112.904400	12.22	1/2	Radioactive (β -decay)
114Cd	113.903357	28.73	0	Stable
116Cd	115.904755	7.49	0	Radioactive (β - β -decay)

Note: 113Cd and 116Cd are radioactive but have extremely long half-lives (8.04×10^{15} years and 2.69×10^{19} years, respectively) and are thus considered part of the naturally occurring isotopic composition.[\[1\]](#)

Experimental Protocols for Cadmium Isotope Analysis

The determination of cadmium's isotopic composition requires high-precision analytical techniques to resolve the small mass differences between isotopes and to accurately quantify their relative abundances. The primary method employed for this purpose is Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[\[2\]](#)[\[3\]](#)[\[4\]](#) This section outlines a

typical experimental protocol for the analysis of cadmium isotopes in solid environmental or geological samples.

Sample Preparation and Digestion

The initial step involves the complete digestion of the solid sample to bring the cadmium into a liquid form suitable for chemical separation and analysis.

- Objective: To dissolve the sample matrix completely and release all cadmium into solution without isotopic fractionation.
- Procedure:
 - An accurately weighed aliquot of the powdered and homogenized sample (typically 50-200 mg) is placed in a clean, acid-leached Teflon vessel.
 - A mixture of high-purity, trace-metal grade nitric acid (HNO₃) and hydrofluoric acid (HF) is added to the vessel.^[5] For samples with high organic content, a combination of HNO₃ and hydrogen peroxide (H₂O₂) may be used.^[6]
 - The vessel is sealed and heated in a high-temperature digestion bomb at approximately 190°C for 48 hours or digested using a microwave digestion system.^{[5][7]} This ensures the complete breakdown of silicate and other refractory minerals.
 - After cooling, the digest is evaporated to near dryness on a hotplate at a controlled temperature (e.g., 110°C) to remove the HF.^[3]
 - The residue is then re-dissolved in a known concentration of nitric acid (e.g., 2 M HCl or HNO₃) to prepare it for the next stage.^[3]

Chromatographic Separation of Cadmium

To avoid isobaric interferences from other elements (e.g., ¹¹²Sn, ¹¹⁴Sn on ¹¹²Cd, ¹¹⁴Cd) and matrix effects during mass spectrometric analysis, cadmium must be chemically separated from the sample matrix.^{[3][4]} This is typically achieved using anion exchange chromatography.

- Objective: To isolate cadmium with high recovery and purity from the sample matrix.

- Procedure:
 - A column is packed with an anion exchange resin (e.g., AG-MP-1M).[4] The resin is pre-cleaned and conditioned with appropriate acids.
 - The dissolved sample solution is loaded onto the column.
 - Matrix elements are eluted from the column using a series of acid washes of specific concentrations.
 - Cadmium is then selectively eluted from the resin using a specific concentration of an appropriate acid (e.g., 10 mL of H₂O).[8]
 - For samples with particularly complex matrices or for very high-precision measurements, a second chromatographic step using a different resin (e.g., TRU resin) may be employed to further purify the cadmium fraction.[4]
 - The purified cadmium fraction is evaporated and re-dissolved in a dilute nitric acid solution (e.g., 0.2 M HNO₃) for mass spectrometric analysis.[6]

Mass Spectrometric Analysis (MC-ICP-MS)

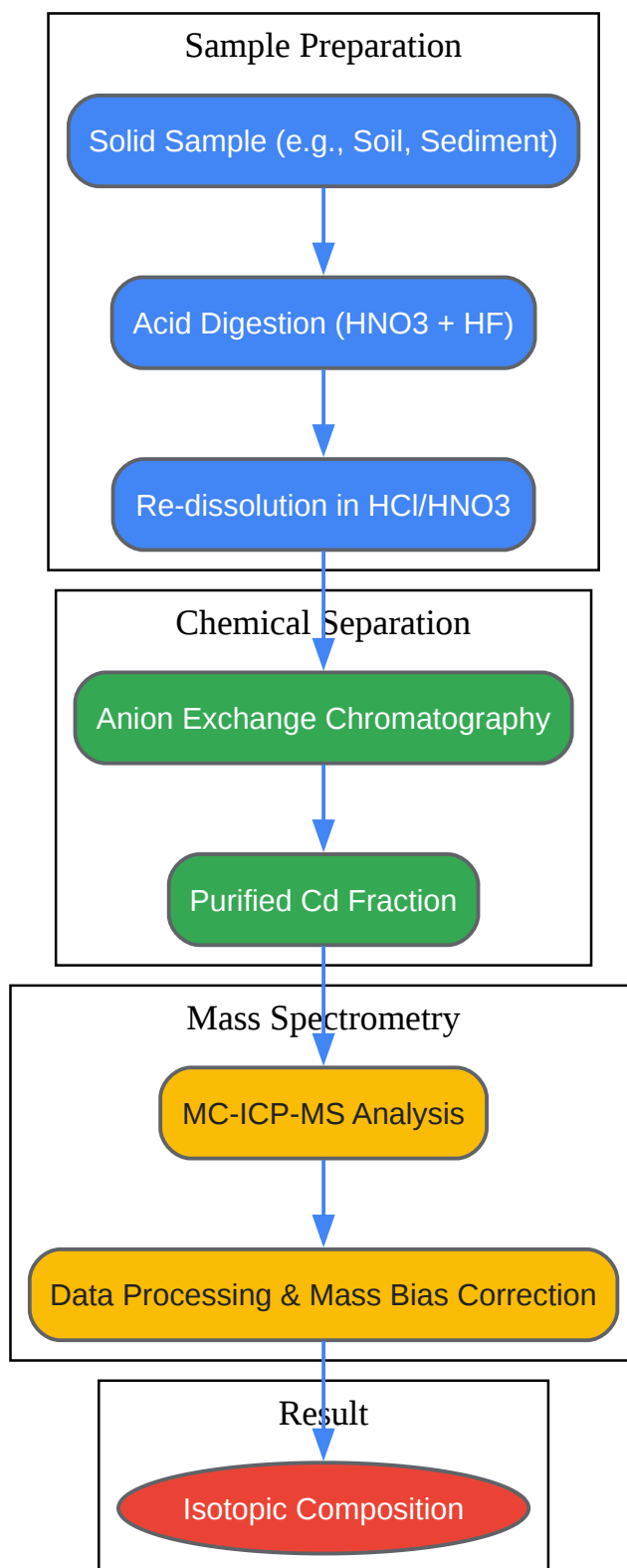
The final step is the measurement of the isotopic ratios in the purified cadmium solution using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer.

- Objective: To precisely measure the ion beam intensities of the different cadmium isotopes to determine their ratios.
- Procedure:
 - The purified sample solution is introduced into the MC-ICP-MS.
 - The instrument is tuned for optimal sensitivity and stability.
 - The ion beams of the cadmium isotopes are simultaneously measured by a series of Faraday cup detectors.

- To correct for instrumental mass bias, which can affect the accuracy of the measured isotope ratios, several strategies can be employed:
 - Sample-Standard Bracketing: The sample is bracketed by measurements of a certified isotopic standard with a known cadmium isotopic composition (e.g., NIST SRM 3108).
[3]
 - Double-Spike Technique: A "double spike," which is an artificial mixture of two enriched cadmium isotopes (e.g., ^{111}Cd and ^{113}Cd), is added to the sample before processing. The known isotopic composition of the spike allows for a more accurate correction of mass bias.[4]
- Data is collected and processed to calculate the final isotopic ratios and abundances.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of cadmium isotopic composition in a solid sample.



[Click to download full resolution via product page](#)

Caption: General workflow for cadmium isotopic analysis.

Conclusion

The precise determination of the isotopic composition of naturally occurring cadmium is a complex but powerful analytical technique. By following rigorous experimental protocols, from sample preparation and chemical separation to high-precision mass spectrometric analysis, researchers can obtain valuable data for a wide range of applications in environmental science, geochemistry, and beyond. This guide provides a foundational understanding of the principles and methodologies involved, serving as a valuable resource for scientists and professionals working with this important element.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isotopes of cadmium - Wikipedia [en.wikipedia.org]
- 2. Cadmium isotope ratio measurements in environmental matrices by MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 3. High-precision low-level Cd isotopic analysis using MC-ICP-MS and its application to marine samples from Terra Nova Bay (Antarctica) - Journal of Analytical Atomic Spectrometry (RSC Publishing) DOI:10.1039/D4JA00214H [pubs.rsc.org]
- 4. High precision cadmium isotope analysis of geological reference materials by double spike MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. Determination of cadmium in grains by isotope dilution ICP-MS and coprecipitation using sample constituents as carrier precipitants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Goldschmidt 2023 Conference [conf.goldschmidt.info]
- To cite this document: BenchChem. [A Technical Guide to the Isotopic Composition of Naturally Occurring Cadmium]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b084361#isotopic-composition-of-naturally-occurring-cadmium>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com